

Metampicillin dosage and administration for experimental studies in mice

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Compound of Interest

Compound Name: Metampicillin

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Metampicillin in Murine Research: Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Abstract

Metampicillin, a derivative of ampicillin, is a β -lactam antibiotic with potential applications in experimental studies. As a prodrug, it is converted to ampicillin in the body. These application notes provide a comprehensive guide to the dosage and administration of **Metampicillin** in mouse models for research purposes. The provided protocols are based on established methodologies for ampicillin, owing to the limited direct data on **Metampicillin** in mice. Therefore, initial dose-finding studies are strongly recommended.

Introduction

Metampicillin is a broad-spectrum antibiotic that functions by inhibiting the synthesis of bacterial cell walls. It is formed by the reaction of ampicillin with formaldehyde. In acidic environments, such as the stomach, **Metampicillin** is hydrolyzed back into ampicillin, its active form. This document outlines suggested dosage regimens, administration routes, and detailed experimental protocols for the use of **Metampicillin** in mice, primarily based on data extrapolated from studies with ampicillin.

Data Presentation: Dosage and Administration

The following tables summarize suggested starting dosages and administration parameters for **Metampicillin** in mice. These are derived from established ampicillin protocols and should be optimized for specific experimental needs.

Table 1: Suggested **Metampicillin** Dosage Ranges for Mice (Extrapolated from Ampicillin Data)

Route of Administration	Dosage Range (mg/kg)	Frequency	Vehicle
Oral (PO)	100 - 3000	Every 12-24 hours	Corn oil, Sterile Water, 0.9% Saline
Subcutaneous (SC)	20 - 200	Every 8-12 hours	Sterile Water, 0.9% Saline
Intraperitoneal (IP)	50 - 200	Every 8-12 hours	Sterile Water, 0.9% Saline
Intravenous (IV)	25 - 100	Every 6-8 hours	Sterile Water, 0.9% Saline

Table 2: Maximum Administration Volumes for Mice

Route of Administration	Maximum Volume	Recommended Needle Gauge
Oral (PO) - Gavage	10 mL/kg	18-20G (flexible tip)
Subcutaneous (SC)	5-10 mL/kg	25-27G
Intraperitoneal (IP)	10 mL/kg	25-27G
Intravenous (IV) - Tail Vein	5 mL/kg	27-30G

Experimental Protocols

3.1. Preparation of **Metampicillin** Solution

- For Oral, SC, and IP Administration:
 - Aseptically weigh the required amount of **Metampicillin** powder.
 - Reconstitute in a sterile vehicle (e.g., sterile water for injection, 0.9% sterile saline) to the desired final concentration.
 - Ensure the solution is completely dissolved by gentle vortexing or swirling.
 - Prepare fresh solutions daily to ensure stability and potency.
- For Administration in Drinking Water:
 - A suggested starting concentration is 1 mg/mL in the drinking water.^{[1][2]}
 - Dissolve the **Metampicillin** in the drinking water and replace the water bottles every 2-3 days.
 - Monitor water consumption to estimate the daily dose received by the animals.

3.2. Administration Procedures

3.2.1. Oral Gavage (PO)

- Restrain the mouse firmly to ensure its head and body are in a straight line.
- Measure the gavage needle from the tip of the mouse's nose to the last rib to ensure proper placement in the stomach.
- Gently insert the bulb-tipped gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus.
- Administer the **Metampicillin** solution slowly and smoothly.
- Withdraw the needle and monitor the animal for any signs of distress.

3.2.2. Subcutaneous (SC) Injection

- Grasp the loose skin over the back, between the shoulder blades, to form a "tent."

- Insert a sterile needle (25-27G) into the base of the skin tent at a shallow angle.
- Gently pull back on the syringe plunger to ensure the needle has not entered a blood vessel (no blood should appear in the syringe hub).
- Inject the solution and withdraw the needle.
- Gently massage the injection site to aid dispersal.

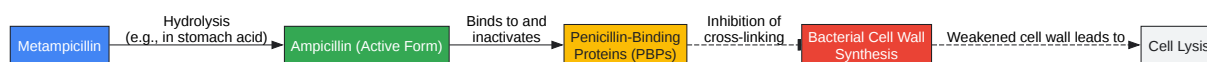
3.2.3. Intraperitoneal (IP) Injection

- Position the mouse with its head tilted slightly downwards.
- Insert a sterile needle (25-27G) into the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Gently pull back on the syringe plunger to check for the aspiration of urine or intestinal contents.
- If no fluid is aspirated, inject the solution.
- Withdraw the needle and return the mouse to its cage.

3.2.4. Intravenous (IV) Injection (Tail Vein)

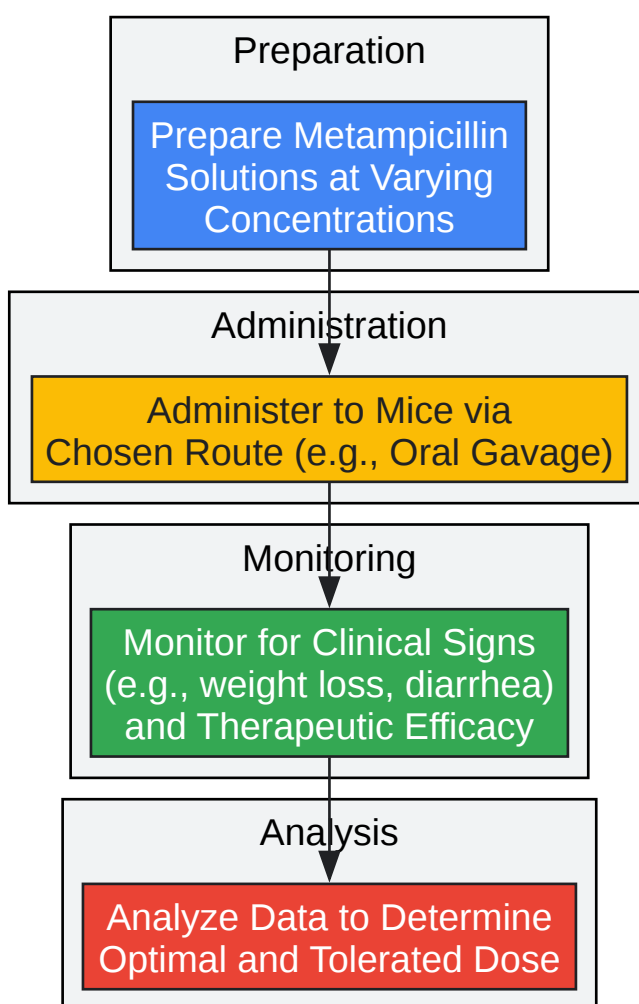
- Warm the mouse's tail using a heat lamp or warm water to dilate the veins.
- Place the mouse in a suitable restraint device.
- Swab the tail with 70% ethanol to clean the injection site and improve vein visualization.
- Insert a sterile needle (27-30G) into one of the lateral tail veins at a shallow angle.
- Successful entry into the vein is often indicated by a flash of blood in the needle hub.
- Inject the solution slowly. If swelling occurs, the needle is not in the vein and should be repositioned.
- Withdraw the needle and apply gentle pressure to the injection site to prevent bleeding.

Mandatory Visualizations



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Caption: Mechanism of action of **Metampicillin**.



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Caption: Workflow for a **Metampicillin** dose-finding study in mice.

Important Considerations

- **Animal Welfare:** All procedures should be performed in accordance with institutional and national guidelines for the care and use of laboratory animals.
- **Side Effects:** High doses of ampicillin, and likely **Metampicillin**, can cause diarrhea in mice due to disruption of the gut microbiota.[3] Monitor animals closely for any adverse effects.
- **Dose-Finding Studies:** The provided dosage ranges are a starting point. It is critical to perform a pilot study to determine the optimal and maximum tolerated dose for your specific experimental model and research question.
- **Stability:** **Metampicillin** solutions should be prepared fresh for each administration to ensure stability and efficacy.

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